

# An In-depth Technical Guide to Hafnium(IV) Sulfate

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## Compound of Interest

Compound Name: *Hafnium sulfate*

Cat. No.: *B092958*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of Hafnium(IV) sulfate, detailing its chemical properties, synthesis, and applications, with a particular focus on its relevance in research and development.

## Chemical Identity

Hafnium(IV) sulfate is an inorganic compound with the chemical formula  $\text{Hf}(\text{SO}_4)_2$ .<sup>[1][2]</sup> It is a moderately water and acid-soluble source of hafnium.<sup>[2]</sup> The compound exists in various hydrated forms,  $\text{Hf}(\text{SO}_4)_2 \cdot n\text{H}_2\text{O}$ , where 'n' can range from 0 to 7, with the anhydrous and tetrahydrate forms being the most common.<sup>[3]</sup> Both the anhydrous and tetrahydrate salts are white solids.<sup>[3]</sup>

Identifier	Value
Chemical Formula	$\text{Hf}(\text{SO}_4)_2$
CAS Number	15823-43-5 <sup>[1][2][4][5]</sup>
IUPAC Name	hafnium(4+);disulfate <sup>[1][6]</sup>
Synonyms	Hafnium sulfate, Hafnium disulfate <sup>[1][2][3]</sup>

## Physicochemical Properties

The properties of Hafnium(IV) sulfate make it suitable for various specialized applications, including the synthesis of advanced materials and as a precursor in chemical reactions.

Property	Value
Molecular Weight	370.62 g/mol (anhydrous)[3][4]
Appearance	White solid[2][3]
Density	4.86 g/cm <sup>3</sup> [3]
Melting Point	Decomposes at 350 °C (662 °F; 623 K)[3]
Solubility	Soluble in water[3]

## Experimental Protocols: Synthesis of Hafnium(IV) Sulfate

### Synthesis of Hafnium(IV) Sulfate Tetrahydrate:

A common method for the preparation of hafnium(IV) sulfate tetrahydrate involves the reaction of hafnium metal or hafnium(IV) oxide with concentrated sulfuric acid.[3]

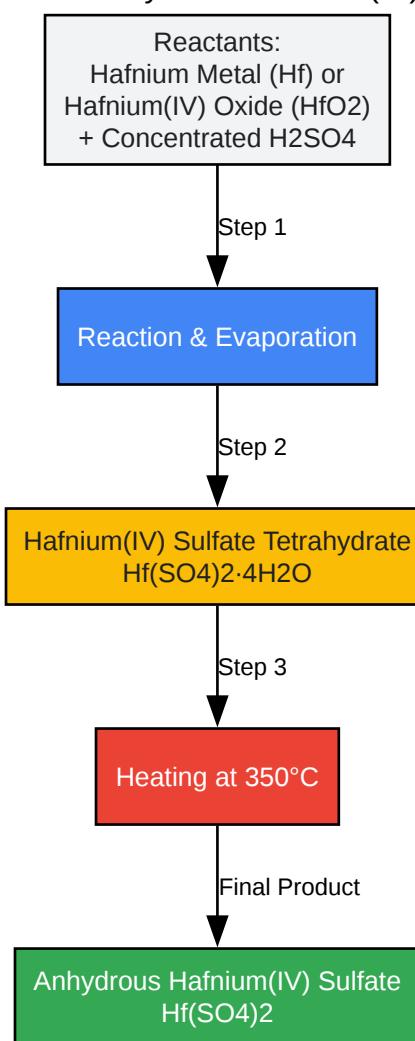
- Reactants:
  - Hafnium metal (Hf) or Hafnium(IV) oxide (HfO<sub>2</sub>)
  - Concentrated Sulfuric Acid (H<sub>2</sub>SO<sub>4</sub>)[7]
- Procedure:
  - Hafnium metal or hafnium(IV) oxide is reacted with an excess of concentrated sulfuric acid.
  - The resulting solution is heated to facilitate the reaction and then evaporated.
  - Upon cooling and evaporation, crystals of hafnium(IV) sulfate tetrahydrate will form.
- Reaction Equation (using Hafnium metal): Hf + 2 H<sub>2</sub>SO<sub>4</sub> → Hf(SO<sub>4</sub>)<sub>2</sub> + 2 H<sub>2</sub>[3]

### Preparation of Anhydrous Hafnium(IV) Sulfate:

The anhydrous form of hafnium(IV) sulfate can be obtained by heating the tetrahydrate.[3]

- Starting Material: Hafnium(IV) sulfate tetrahydrate ( $\text{Hf}(\text{SO}_4)_2 \cdot 4\text{H}_2\text{O}$ )
- Procedure:
  - The tetrahydrate is heated to a temperature of 350 °C.[3]
  - At this temperature, the water of hydration is driven off, yielding the anhydrous salt.

### Synthesis of Anhydrous Hafnium(IV) Sulfate



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Caption: Synthesis workflow for Hafnium(IV) Sulfate.

## Applications in Research and Drug Development

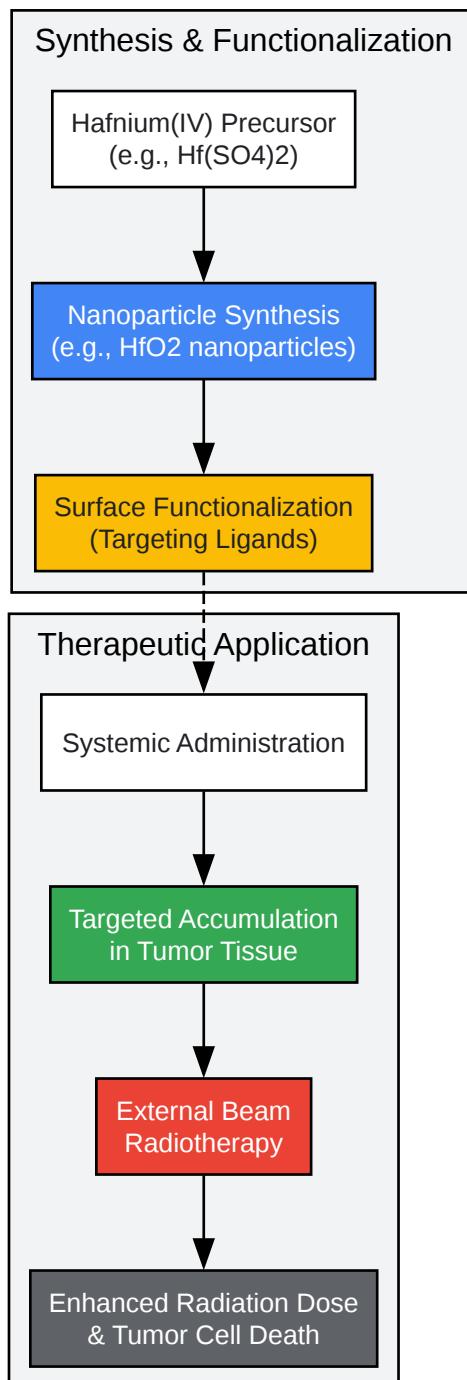
While Hafnium(IV) sulfate itself is not a therapeutic agent, hafnium-based compounds are gaining significant attention in the biomedical field, particularly in oncology.[\[8\]](#)[\[9\]](#) Hafnium's high atomic number makes it an excellent candidate for enhancing the effects of radiotherapy.[\[10\]](#)

### Hafnium-Based Nanoparticles in Cancer Therapy:

Hafnium oxide ( $\text{HfO}_2$ ) nanoparticles, often synthesized from precursors like hafnium salts, are being explored as radiosensitizers.[\[10\]](#) These nanoparticles can be functionalized to specifically target tumor cells.[\[10\]](#) When irradiated, they enhance the local dose of radiation, leading to more effective tumor cell killing while minimizing damage to surrounding healthy tissue.[\[11\]](#)

- **Drug Delivery Systems:** Hafnium(IV) sulfate is being investigated for its potential use in drug delivery systems for targeted cancer therapy.[\[12\]](#)
- **Biomedical Imaging:** Hafnium-based nanoparticles also show promise as contrast agents for various imaging modalities used in cancer diagnosis and treatment monitoring.[\[11\]](#)
- **Biomaterials:** Research has indicated that hafnium exhibits good biocompatibility and osseointegration properties, suggesting its potential use in biomedical implants.[\[11\]](#)

## Conceptual Workflow of Hafnium Nanoparticles in Oncology

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Caption: Application of Hafnium-based nanoparticles in cancer therapy.

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